

Global Landscape of Acetochlor ESA Regulations: A Comparative Analysis

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Compound of Interest

Compound Name: Acetochlor esa

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A comprehensive review of international regulations reveals a varied approach to managing the herbicide acetochlor and its ethanesulfonic acid (ESA) metabolite. While the European Union has adopted a prohibitive stance, other nations, including the United States and member countries of the Codex Alimentarius, have established maximum residue limits (MRLs) for the parent compound, which typically include its metabolites. Specific guidance for **Acetochlor ESA** in drinking water is notably sparse, with the U.S. state of Minnesota providing a rare example of a health-based guidance value for this specific degradate.

Acetochlor, a pre-emergent herbicide used to control grasses and broadleaf weeds in crops such as corn, soybeans, and cotton, breaks down in the environment to form several metabolites, including **Acetochlor ESA**. Due to its potential for mobility in soil and water, the presence of **Acetochlor ESA** in food and drinking water is a matter of regulatory concern worldwide. This guide provides a comparative overview of the regulatory landscape for **Acetochlor ESA**, presenting quantitative data, experimental methodologies, and a visual representation of the regulatory frameworks.

Maximum Residue Limits (MRLs) in Food

A key aspect of regulating pesticide residues in the food supply is the establishment of MRLs, which are the highest levels of a pesticide residue that are legally tolerated in or on food or feed when pesticides are applied correctly. For acetochlor and its metabolites, the regulatory approach often involves setting an MRL for the parent compound that is inclusive of its degradation products.

Table 1: Comparison of Maximum Residue Limits for Acetochlor in Select Commodities

Regulatory Body	Commodity	MRL (mg/kg)	Residue Definition
Codex Alimentarius	Maize	0.02	Sum of compounds hydrolysable with base to 2-ethyl-6-methylaniline (EMA) and 2-(1-hydroxyethyl)-6-methylaniline (HEMA), expressed in terms of acetochlor.[1][2]
Soya bean (dry)	1.5	Sum of compounds hydrolysable with base to 2-ethyl-6-methylaniline (EMA) and 2-(1-hydroxyethyl)-6-methylaniline (HEMA), expressed in terms of acetochlor.[1][2]	
Milks	0.02	Sum of compounds hydrolysable with base to 2-ethyl-6-methylaniline (EMA) and 2-(1-hydroxyethyl)-6-methylaniline (HEMA), expressed in terms of acetochlor.[3]	
United States (EPA)	Corn, field, grain	0.05	Acetochlor, including its metabolites and degradates, determined by measuring only acetochlor and its metabolites containing

the ethyl methyl
aniline (EMA) moiety
and the hydroxyethyl
methyl aniline (HEMA)
moiety, calculated as
the stoichiometric
equivalents of
acetochlor.[4][5]

Soybean, seed	1.0	Acetochlor, including its metabolites and degradates, determined by measuring only acetochlor and its metabolites containing the ethyl methyl aniline (EMA) moiety and the hydroxyethyl methyl aniline (HEMA) moiety, calculated as the stoichiometric equivalents of acetochlor.[6]
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Milk	0.02	Acetochlor, including its metabolites and degradates, determined by measuring only acetochlor and its metabolites containing the ethyl methyl aniline (EMA) moiety and the hydroxyethyl methyl aniline (HEMA) moiety, calculated as the stoichiometric
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		equivalents of acetochlor.	
European Union (EFSA)	All	No MRL established	Acetochlor is not authorized for use as a pesticide in the European Union.[7]

Note: The residue definitions from both the Codex Alimentarius and the U.S. Environmental Protection Agency (EPA) indicate that the MRL for acetochlor is comprehensive and includes metabolites such as **Acetochlor ESA**. The analysis measures specific chemical moieties and the final value is expressed as the parent acetochlor compound.

Drinking Water Standards and Guidelines

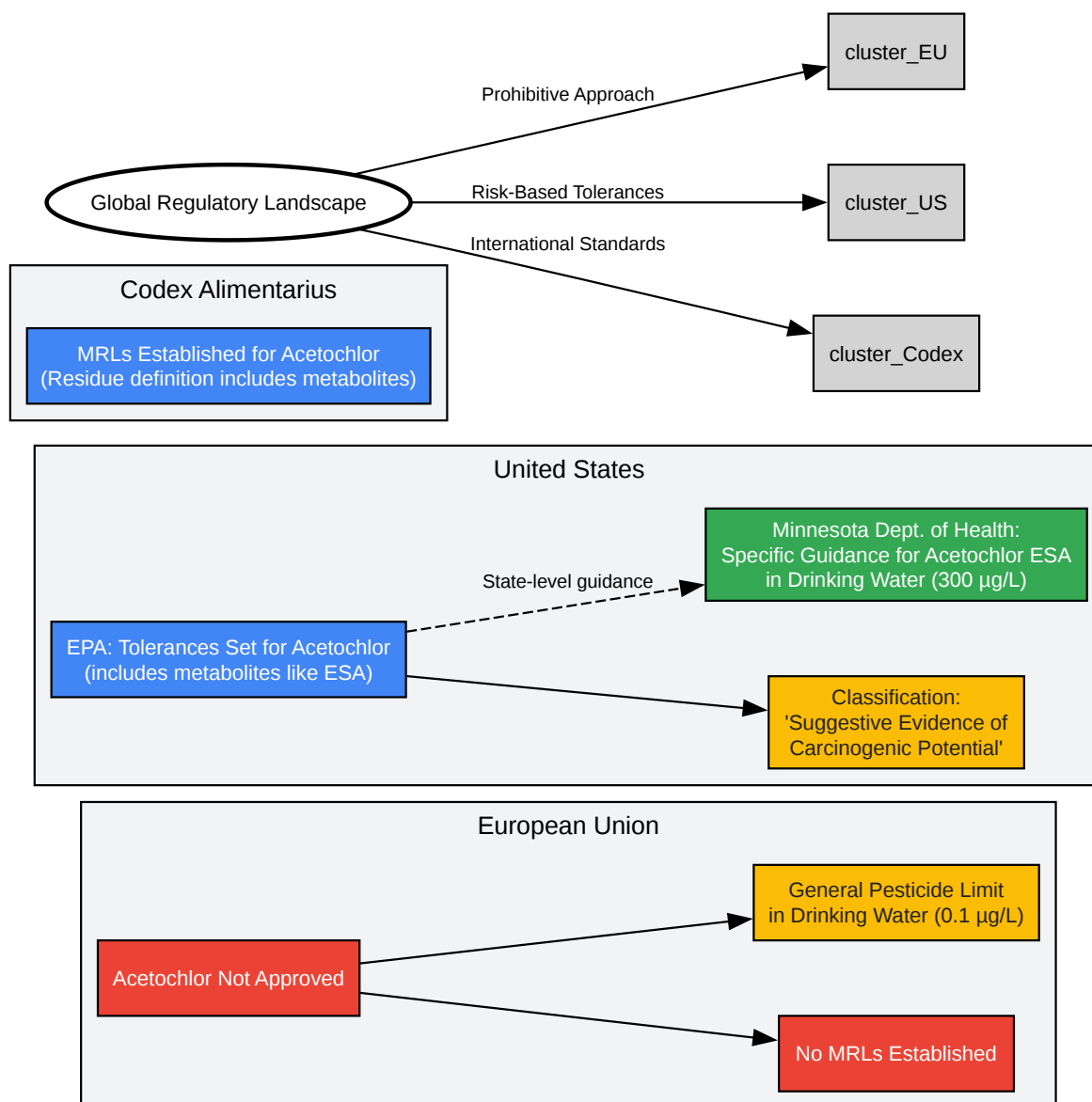
The regulation of **Acetochlor ESA** in drinking water is less harmonized globally. Some jurisdictions have specific guidance values for this metabolite, while others regulate it under a general category for all pesticides.

Table 2: Comparison of Drinking Water Guidelines for Acetochlor and its Metabolites

Regulatory Body/Region	Contaminant	Guideline Value (µg/L)	Notes
Minnesota (USA)	Acetochlor ESA	300	Chronic Health-Based Guidance Value.[8][9][10]
Acetochlor	20	Chronic Health-Based Value.[10][11]	
European Union	Individual Pesticides	0.1	Maximum allowable concentration for each individual pesticide and their "relevant" metabolites in drinking water.[12][13][14][15]
Total Pesticides	0.5	Maximum allowable concentration for the sum of all pesticides detected in drinking water.[12]	
United States (EPA)	Acetochlor	No specific MCL	The EPA has not established a Maximum Contaminant Level (MCL) for acetochlor in drinking water. However, it conducts risk assessments and has set health-based screening levels.

Regulatory Approaches and Risk Assessment

The divergent regulatory paths taken by different international bodies reflect their unique risk assessment frameworks and policy objectives.



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Regulatory approaches to Acetochlor and its metabolites.

European Union: A Precautionary Stance

The European Food Safety Authority (EFSA) conducted a peer review of the risk assessment for acetochlor and did not recommend its approval for use as a pesticide in the EU.[16] This decision, based on a comprehensive evaluation of potential risks to human health and the environment, has led to a ban on the substance and consequently, no MRLs have been established. For drinking water, the EU maintains a stringent general limit of 0.1 µg/L for any individual pesticide and its relevant metabolites, reflecting a precautionary approach to water quality.[12][13][14][15]

United States: Risk-Based Tolerances

In contrast, the U.S. EPA has established tolerances, or MRLs, for acetochlor in a variety of agricultural commodities.[4][5][17] The EPA's risk assessment for acetochlor has classified it as having "Suggestive Evidence of Carcinogenic Potential." [17] The established tolerances are deemed to be protective of public health, including sensitive subpopulations. The residue definition for enforcement explicitly includes metabolites containing the ethyl methyl aniline (EMA) and hydroxyethyl methyl aniline (HEMA) moieties, which covers **Acetochlor ESA**. [4][5]

At the state level, the Minnesota Department of Health (MDH) has taken a proactive step by developing a specific health-based guidance value of 300 µg/L for **Acetochlor ESA** in drinking water, based on its own risk assessment.[8][9][10]

Codex Alimentarius: International Benchmarks

The Codex Alimentarius Commission, a joint body of the Food and Agriculture Organization (FAO) and the World Health Organization (WHO), sets international food standards, including MRLs for pesticides. The Codex has established numerous MRLs for acetochlor in various food and feed commodities.[1][2][3] Similar to the U.S. EPA, the Codex residue definition for acetochlor is inclusive of its metabolites, providing a global reference point for countries that have not established their own national MRLs.[1][2][18]

Experimental Protocols for Regulatory Decision-Making

The establishment of MRLs and drinking water guidelines is based on a rigorous evaluation of a comprehensive set of scientific studies. While the full, detailed protocols are extensive, the key types of experiments and the endpoints evaluated are summarized below.

Toxicological Assessment

The toxicological profile of a pesticide is determined through a battery of tests to identify potential adverse health effects. For acetochlor, regulatory bodies like the U.S. EPA have evaluated a wide range of studies:

- **Acute Toxicity Studies:** These studies assess the effects of a single high dose of the substance through oral, dermal, and inhalation routes. Acetochlor has been found to have low acute toxicity.[\[17\]](#)
- **Subchronic and Chronic Toxicity Studies:** Animals are exposed to the substance in their diet for extended periods (e.g., 90 days to 2 years) to assess long-term health effects. Key endpoints evaluated include changes in body weight, organ weights, clinical chemistry, and histopathology. For acetochlor, evidence of neurotoxicity was observed in some studies.[\[17\]](#)
- **Carcinogenicity Studies:** Long-term studies in multiple rodent species (e.g., rats and mice) are conducted to assess the potential of the substance to cause cancer. These studies formed the basis for the EPA's classification of acetochlor as having "Suggestive Evidence of Carcinogenic Potential."[\[17\]](#)[\[19\]](#)
- **Developmental and Reproductive Toxicity Studies:** These studies evaluate the potential for the substance to interfere with reproduction and normal development across generations.
- **Neurotoxicity Studies:** Specific tests are conducted to evaluate the potential for the substance to adversely affect the nervous system.[\[17\]](#)

The No-Observed-Adverse-Effect Level (NOAEL) and the Lowest-Observed-Adverse-Effect Level (LOAEL) are determined from these studies. The NOAEL is the highest dose at which no adverse effects are observed. These values are then used to calculate a chronic reference dose (cRfD) or an acceptable daily intake (ADI) by applying uncertainty factors to account for interspecies and intraspecies variability.

Residue and Exposure Assessment

To set MRLs, regulators require data from supervised field trials.

- **Residue Chemistry:** These studies determine the nature and magnitude of the pesticide residues in or on raw agricultural commodities. The studies are conducted under specific Good Agricultural Practices (GAP) to reflect real-world use conditions.
- **Analytical Methods:** Validated analytical methods are required to detect and quantify the residues of the parent compound and its metabolites in various food and environmental matrices.
- **Dietary Exposure Assessment:** Regulators combine the residue data with food consumption data to estimate the dietary exposure of different population subgroups to the pesticide. This exposure is then compared to the ADI or cRfD to ensure that it does not pose an unacceptable health risk.^{[6][17]}

The establishment of the drinking water guidance value for **Acetochlor ESA** by the Minnesota Department of Health involved a similar process of evaluating available toxicological data for the metabolite and assessing potential exposure through drinking water.^[8]

In conclusion, the global regulatory landscape for **Acetochlor ESA** is complex, with differing approaches that reflect varied risk management philosophies. While a complete prohibition exists in the European Union, other major regulatory bodies have established MRLs for the parent compound, acetochlor, that are inclusive of its metabolites. The specific regulation of **Acetochlor ESA** in drinking water remains an area with limited international harmonization, highlighting the need for continued research and data sharing to inform public health-protective policies.

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